

Commercial Suppliers and Technical Guide for Metoprolol Dimer-d10 in Research

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Compound of Interest

Compound Name: Metoprolol dimer-d10

Cat. No.: B12388661

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For researchers, scientists, and drug development professionals requiring **Metoprolol dimer-d10** for their studies, several commercial suppliers offer this deuterated internal standard. This guide provides an in-depth overview of the available suppliers, their product specifications, and a representative experimental protocol for its application in pharmacokinetic studies.

Commercial Supplier Overview

Metoprolol dimer-d10 is primarily used as an internal standard in analytical methodologies, such as mass spectrometry, to ensure the accuracy and precision of the quantification of metoprolol and its metabolites in biological samples. The following table summarizes the offerings from various suppliers.

Supplier	Catalog Number	Molecular Formula	Molecular Weight	Purity	Availability
Cleanchem	CL-MPL-34	$C_{27}H_{31}D_{10}NO$ ₆	485.7	Not specified	Custom Synthesis
SynZeal	SZ-M021D03	$C_{27}H_{31}D_{10}NO$ ₆	485.7	Not specified	Synthesis on demand
Alentris Research	ALN-M021027	Not specified	Not specified	Not specified	In Stock
MedChemExpress	HY-143859S	Not specified	Not specified	98%	Not specified

Note: Pricing information is generally not publicly available and requires a direct inquiry with the respective suppliers. The CAS number for the unlabeled Metoprolol dimer is 154784-36-8; a specific CAS number for the d10 isotopologue is not consistently provided by suppliers.

Product Specifications

- Chemical Name: 3,3'-(Isopropylazanediyl)bis(1-(4-(2-methoxyethyl)phenoxy)propan-1,1,2,3,3-d5-2-ol)
- Deuterium Incorporation: The "d10" designation indicates that ten hydrogen atoms in the molecule have been replaced with deuterium. This mass difference is critical for its use as an internal standard in mass spectrometry-based assays. The exact positions of deuterium labeling are on the propanol side chains.
- Applications: Primarily used as an internal standard for the quantification of metoprolol dimer, a potential impurity or metabolite of metoprolol, in various biological matrices during pharmacokinetic and drug metabolism studies.

Experimental Protocol: Quantification of Metoprolol and its Metabolites in Human Plasma using LC-MS/MS with a Deuterated Internal Standard

The following is a representative protocol illustrating the use of a deuterated standard like **Metoprolol dimer-d10** in a typical bioanalytical method. This protocol is adapted from established methods for metoprolol analysis.^{[1][2]}

1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma in a microcentrifuge tube, add 20 µL of the internal standard working solution (e.g., **Metoprolol dimer-d10** in methanol).
- Vortex the mixture for 30 seconds.
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 2 minutes.

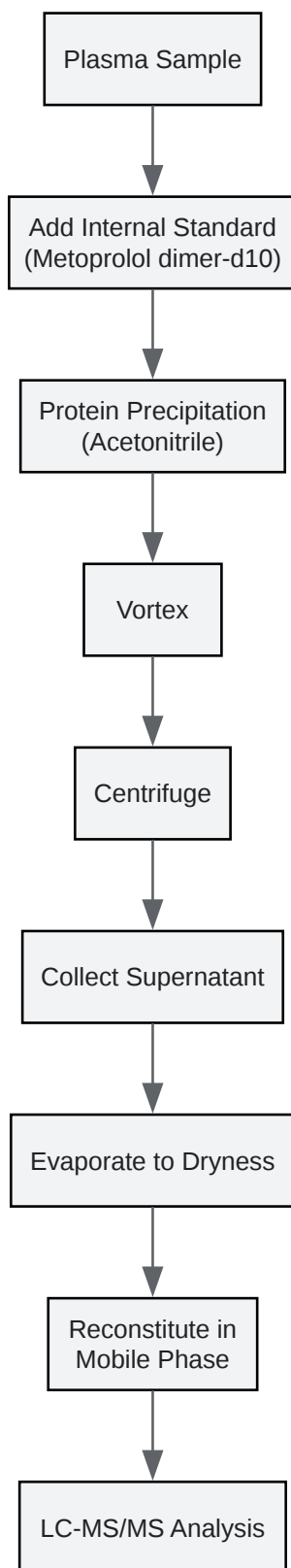
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 µm).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 10 µL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Metoprolol: Monitor the specific parent-to-daughter ion transition.
 - **Metoprolol Dimer-d10** (Internal Standard): Monitor the specific parent-to-daughter ion transition, which will be shifted by +10 m/z units compared to the unlabeled dimer.
 - Data Analysis: The concentration of metoprolol in the plasma sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a standard curve.

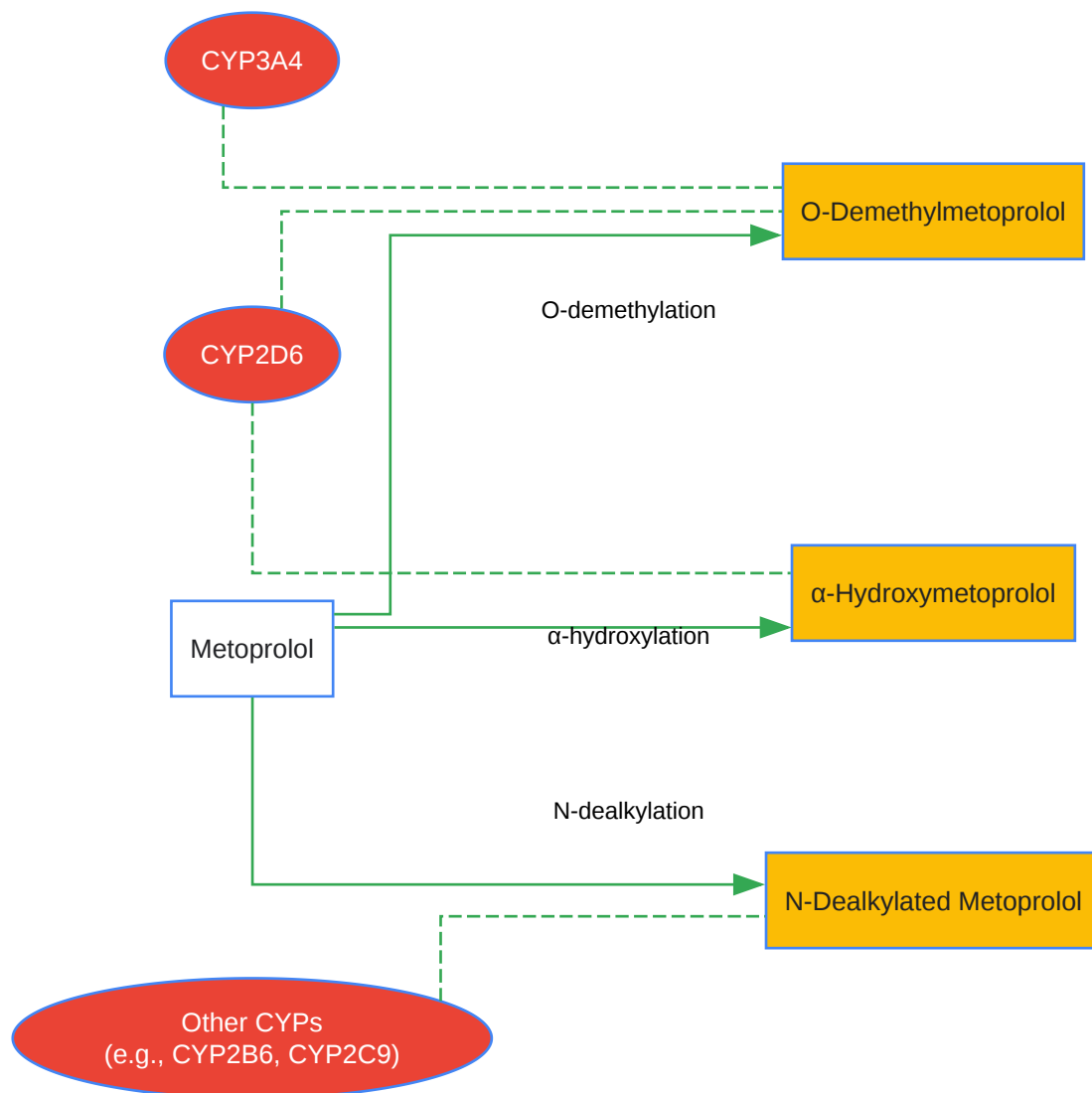
Visualizations

The following diagrams illustrate the experimental workflow and the metabolic context in which **Metoprolol dimer-d10** is utilized.



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Figure 1: A generalized workflow for sample preparation and analysis using a deuterated internal standard.



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Figure 2: Simplified metabolic pathways of Metoprolol, primarily mediated by cytochrome P450 enzymes.

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References

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- 2. Selected ion monitoring of metoprolol and two metabolites in plasma and urine using deuterated internal standards - PubMed [pubmed.ncbi.nlm.nih.gov]
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